

# An In-depth Technical Guide to the Chemical Properties of Benzyl Vinylcarbamate

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## Compound of Interest

Compound Name: Benzyl vinylcarbamate

Cat. No.: B105125

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## Introduction

**Benzyl vinylcarbamate** (CAS No. 84713-20-2) is a valuable synthetic intermediate with growing importance in the pharmaceutical and polymer chemistry sectors. Its unique bifunctional nature, possessing both a polymerizable vinyl group and a protected amine, makes it a versatile building block for a variety of complex molecules. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **Benzyl vinylcarbamate**, with a focus on data relevant to research and development.

## Chemical and Physical Properties

**Benzyl vinylcarbamate** is a white to off-white solid at room temperature.<sup>[1]</sup> A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **Benzyl Vinylcarbamate**

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	177.20 g/mol	[1][2]
CAS Number	84713-20-2	[2][3]
Melting Point	43-44 °C	[1][2]
Boiling Point	271.837 °C at 760 mmHg	[2]
Density	1.089 g/cm <sup>3</sup>	[2]
Flash Point	118.203 °C	[2]
Refractive Index	1.529	[2]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate.	[2]
Storage Temperature	Keep in dark place, Inert atmosphere, Store in freezer, under -20°C.	[2]

## Synthesis of Benzyl Vinylcarbamate

An improved and scalable method for the preparation of **Benzyl vinylcarbamate** involves the Curtius rearrangement of acryloyl azide, followed by the trapping of the resulting vinyl isocyanate with benzyl alcohol.[4] This method avoids the need for high-vacuum distillation for purification, opting instead for crystallization.[4]

## Experimental Protocol

### Step 1: Synthesis of Acryloyl Azide[4]

- A 1-liter reactor is charged with 68.4 g (1.05 mol) of sodium azide, 200 mL of water, 200 mL of toluene, and 0.09 g of Adogen 464 (methyltrialkylammonium chloride).
- The mixture is cooled to 0-5 °C with stirring in an ice-water bath.

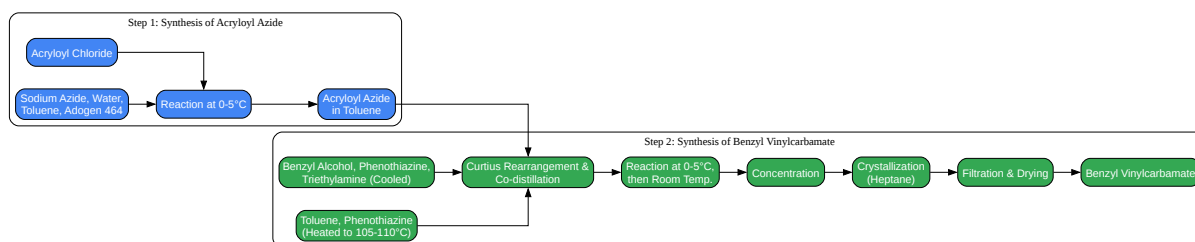
- 90 g (1 mol) of acryloyl chloride is added dropwise over a period of 1.5 hours, maintaining the temperature between 0-5 °C.
- After the addition is complete, the mixture is stirred for an additional 45 minutes.
- The organic phase, containing the acryloyl azide in toluene, is separated and stored at 0-5 °C until use.

#### Step 2: Synthesis of **Benzyl Vinylcarbamate**[\[4\]](#)

- A distillation flask is charged with 150-200 mL of toluene and 0.5 g of phenothiazine (as a stabilizer) and heated to 105-110 °C.
- A separate receiver flask is charged with 86 g (0.8 mol) of benzyl alcohol, 0.05 g of phenothiazine, and 0.1-0.3 g of triethylamine (as a catalyst). This mixture is cooled in an ice bath and stirred.
- The previously prepared acryloyl azide solution is pumped into the heated distillation flask over 4-5 hours. The vinyl isocyanate formed via Curtius rearrangement co-distills with toluene (vapor temperature 80-100 °C) and is collected directly into the stirred benzyl alcohol mixture in the receiver.
- After the addition is complete, distillation is continued to collect an additional 10-20 mL of toluene.
- The receiver flask is then isolated and its contents are stirred at 0-5 °C for 1-2 hours.
- The reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete, as monitored by HPLC.
- The mixture is concentrated in vacuo to a weight of 200-250 g.
- The residue is treated with 300-350 mL of heptane and cooled to 15 °C with stirring.
- Seed crystals of **Benzyl vinylcarbamate** are added, and the mixture is stirred for 2-3 hours to induce crystallization.

- The product is collected by filtration, washed with heptane, and dried in vacuo. The typical yield is 115-128 g (65-72%).

## Synthesis Workflow



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Caption: Workflow for the synthesis of **Benzyl vinylcarbamate**.

## Reactivity and Applications

**Benzyl vinylcarbamate** serves as a key intermediate in organic synthesis. The vinyl group is susceptible to polymerization and various addition reactions, while the carbamate functionality acts as a protected form of an amine. This dual reactivity makes it a valuable monomer for the synthesis of functional polymers, such as polyvinylamine derivatives. Furthermore, it is utilized in the synthesis of complex molecules, including  $\beta$ -lactam antibiotics and  $\text{CF}_3$ - or  $\text{CF}_2$ -substituted tetrahydroquinolines.[2]

## Spectroscopic Data

While detailed, publicly available  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectra for **Benzyl vinylcarbamate** are limited, the literature on its synthesis confirms the use of spectroscopic techniques for its characterization. HPLC is employed to monitor the progress of the synthesis reaction.[4] NMR spectroscopy is also mentioned as a standard characterization method. For reference, the spectroscopic data for the related compound, Benzyl carbamate, is available and shows characteristic peaks for the benzyl and carbamate groups.

## Safety Information

**Benzyl vinylcarbamate** is classified as harmful if swallowed and causes skin and eye irritation.[5] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. Work should be conducted in a well-ventilated area.

## Signaling Pathways and Biological Activity

It is important to note that **Benzyl vinylcarbamate** is primarily a synthetic intermediate and building block. The current body of scientific literature does not describe its direct involvement in any specific biological signaling pathways. Its relevance in drug development is as a component used in the synthesis of larger, pharmacologically active molecules.

## Conclusion

**Benzyl vinylcarbamate** is a versatile chemical compound with significant potential in synthetic chemistry. This guide has provided a detailed overview of its chemical and physical properties, a robust and scalable synthesis protocol, and insights into its reactivity and applications. While comprehensive public spectroscopic data is not readily available, the established methods for its synthesis and characterization provide a solid foundation for its use in research and development. As the demand for novel functional polymers and complex pharmaceutical agents grows, the utility of **Benzyl vinylcarbamate** as a key synthetic intermediate is expected to increase.

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